

# A Comparative Guide to Calcium Iodide Hydrate and Sodium Iodide as Iodine Sources

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## Compound of Interest

Compound Name: *Calcium iodide hydrate*

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This guide provides an objective comparison of **calcium iodide hydrate** ( $\text{CaI}_2 \cdot x\text{H}_2\text{O}$ ) and sodium iodide ( $\text{NaI}$ ), two inorganic salts frequently used as sources of the essential element iodine. The selection of an appropriate iodide salt is critical in various applications, from pharmaceutical formulations and nutritional supplements to organic synthesis and medical imaging. This comparison focuses on their physicochemical properties, stability, and applications, supported by experimental data and protocols to aid in informed decision-making.

## Physicochemical Properties: A Tabular Comparison

The fundamental properties of an iodine source dictate its handling, storage, and suitability for specific applications. Sodium iodide is an ionic compound formed from the reaction of sodium metal and iodine, while calcium iodide is an ionic compound of calcium and iodine.<sup>[1][2][3][4]</sup> Both are colorless, deliquescent solids that are highly soluble in water.<sup>[3][4]</sup> The following table summarizes the key physicochemical properties of both compounds.

Property	Calcium Iodide (Anhydrous)	Sodium Iodide (Anhydrous)	References
Chemical Formula	CaI <sub>2</sub>	NaI	[3][4]
Molar Mass	293.89 g/mol	149.89 g/mol	[2][4][5]
Appearance	White to yellowish-white crystalline solid/powder	White, crystalline, odorless solid	[1][2][4][6]
Melting Point	779 °C (decomposes at 42°C for hydrate)	661 °C	[2][4][5][7][8]
Boiling Point	1100 °C	1304 °C	[2][4][6][7]
Density	3.956 g/cm <sup>3</sup>	3.67 g/cm <sup>3</sup>	[4][7]
Solubility in Water	Highly soluble (66 g/100 mL at 20°C)	Highly soluble (178.7 g/100 mL at 20°C)	[3][4][7]
Solubility in Other Solvents	Soluble in ethanol and acetone	Soluble in methanol, ethanol, acetone, glycerol	[6][7][8][9]
Hygroscopicity	Deliquescent; very hygroscopic	Deliquescent; hygroscopic, absorbs moisture from the air	[2][3][6][9][10]
Stability	Slowly reacts with air (O <sub>2</sub> and CO <sub>2</sub> ) to release iodine, turning yellow/brown.	Turns brown on exposure to air due to oxidation of iodide to iodine. Water accelerates this process.	[6][9][11]

## Comparative Analysis

**Stability and Handling:** Both calcium iodide and sodium iodide are susceptible to oxidation when exposed to air and light, resulting in the liberation of elemental iodine (I<sub>2</sub>) and a characteristic yellow or brown discoloration.[6][9][11] Sodium iodide's oxidation is accelerated

by moisture.[11] For maximum stability, both compounds should be stored in dark, low-humidity conditions.[11] Aqueous solutions of sodium iodide can be stabilized by raising the pH to 8–9.5. [9] **Calcium iodide hydrate** is noted to be deliquescent, meaning it can absorb enough moisture from the air to dissolve.[3][8] Anhydrous sodium iodide is also strongly deliquescent. [1][2] This high hygroscopicity requires careful handling in controlled environments to prevent caking and ensure accurate weighing.

**Solubility:** Both salts are highly soluble in water, a crucial property for preparing aqueous solutions for supplementation, pharmaceutical formulations, or chemical reactions.[3][4] Sodium iodide exhibits significantly higher solubility in water (178.7 g/100 mL at 20°C) compared to calcium iodide (66 g/100 mL at 20°C), which may be advantageous when preparing highly concentrated stock solutions.[4][7]

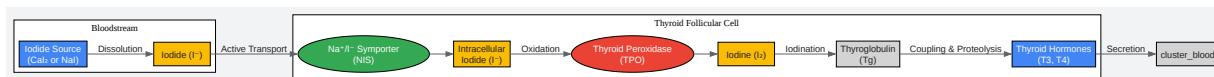
#### Applications:

- **Nutritional Supplementation:** Both salts serve as sources of iodine in animal feed and fortified foods to prevent iodine deficiency disorders.[3][10] Calcium iodide is used in cat food, while sodium iodide is a common additive for table salt.[3][9]
- **Pharmaceuticals:** Sodium iodide is used interchangeably with potassium iodide as a therapeutic agent, except where the sodium ion is contraindicated.[9] It has been formulated for intravenous use for various conditions.[9] A combination of sodium iodide and calcium is used in ophthalmic agents for the treatment of cataracts.[12][13] Calcium iodide is also used in medicine, often as a substitute for potassium iodide.[6][8]
- **Medical and Diagnostic Imaging:** Thallium-doped sodium iodide (NaI(Tl)) crystals are paramount in scintillation detectors used for gamma-ray counters, computed tomography (CAT) scans, and positron emission tomography (PET).[9][11] Radioactive isotopes of iodine, such as Iodine-123 or Iodine-131, are bound to sodium iodide for thyroid scans and treatment of hyperthyroidism and thyroid cancer.[14][15] **Calcium iodide hydrate** also serves as a contrast agent in X-ray and CT imaging.[10]
- **Organic Chemistry and Other Uses:** Sodium iodide is famously used in the Finkelstein reaction.[1] Both compounds are used in photography as part of photosensitive emulsions.[3][6][8]

## Bioavailability and Biological Role

The primary biological function of ingested iodine is its uptake by the thyroid gland for the synthesis of thyroid hormones. The iodide ion ( $I^-$ ) is the form that is actively transported into thyroid cells.[16] Therefore, both calcium iodide and sodium iodide provide the biologically active iodide ion upon dissolution. While direct comparative studies on the bioavailability of  $CaI_2$  versus  $NaI$  are not prevalent in the search results, studies on other iodide and iodate salts suggest that the bioavailability of iodine from different salt forms is generally high. For instance, one study indicated that the availability of iodine from calcium iodate is comparable to, if not better than, potassium iodate in humans.[17] Another source suggests that major iodine sources like calcium iodate and potassium iodide are roughly equivalent in biological availability for animal feed.[18]

The shared biological pathway for iodide from either source is its uptake and organification in the thyroid gland.



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**Figure 1.** Simplified pathway of iodide uptake and thyroid hormone synthesis.

## Experimental Protocols

Accurate quantification of iodide is essential for quality control and research. Below are detailed methodologies for determining iodide concentration.

### Protocol 1: Iodometric Titration for Iodide Quantification

This classic redox titration method is used to determine the concentration of an oxidizing agent. To determine iodide, it is first oxidized to iodine, which is then titrated with a standard sodium thiosulfate solution.

### Principle:

- An oxidizing agent (e.g., hydrogen peroxide,  $H_2O_2$ ) oxidizes iodide ions ( $I^-$ ) to molecular iodine ( $I_2$ ) in an acidic solution.
- The liberated iodine is then titrated with a standardized solution of sodium thiosulfate ( $Na_2S_2O_3$ ).
- A starch indicator is used to detect the endpoint, which is the disappearance of the blue starch-iodine complex.

The key reactions are:  $H_2O_2 + 2I^- + 2H^+ \rightarrow I_2 + 2H_2O$   $I_2 + 2S_2O_3^{2-} \rightarrow 2I^- + S_4O_6^{2-}$

### Reagents:

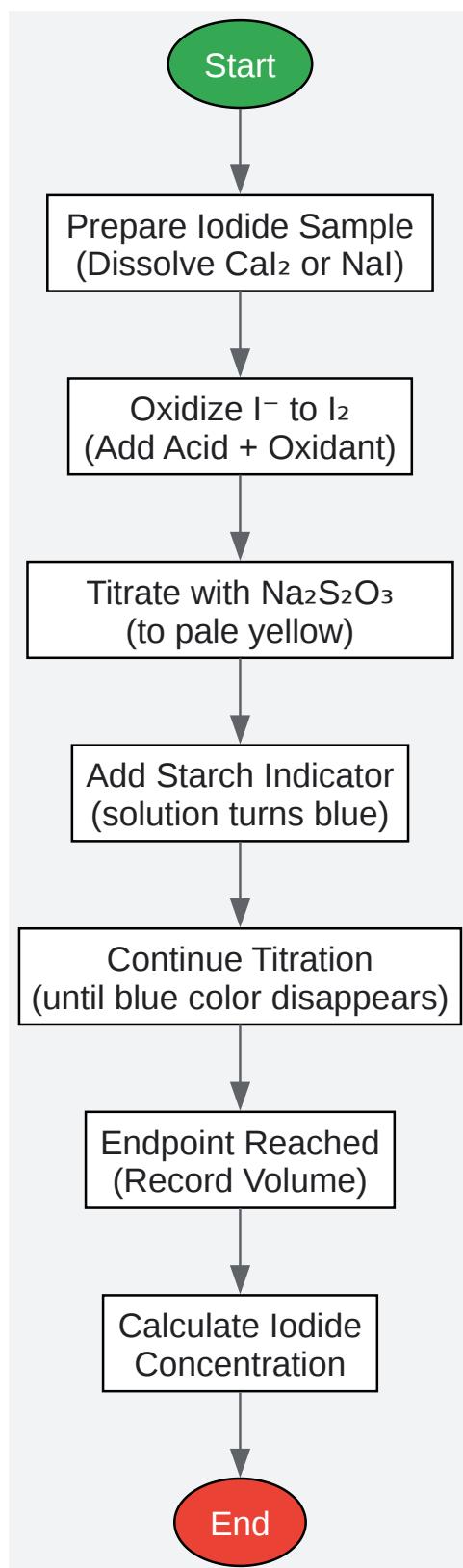
- Potassium iodide (KI) solution (or the sample containing  $CaI_2$  or  $NaI$ )
- Sulfuric acid ( $H_2SO_4$ ) solution
- Standardized sodium thiosulfate ( $Na_2S_2O_3$ ) solution (e.g., 0.1 N)
- Starch indicator solution
- Ammonium molybdate solution (catalyst)

### Procedure:

- Accurately weigh a sample of **calcium iodide hydrate** or sodium iodide and dissolve it in deionized water to a known volume in a volumetric flask.
- Pipette a precise aliquot of the sample solution into an Erlenmeyer flask.
- Add approximately 50 mL of deionized water.
- Carefully add 10 mL of the sulfuric acid solution.
- Add 10-15 mL of potassium iodide solution (if the sample itself is not the iodide source being quantified in the presence of an oxidant) and two drops of ammonium molybdate solution.

[19]

- Titrate the solution with the standard 0.1 N sodium thiosulfate solution until the solution turns a faint straw or pale yellow color.[19]
- Add about 2 mL of the starch indicator solution. The solution will turn a deep blue-black color. [19]
- Continue the titration dropwise with sodium thiosulfate until the blue color completely disappears. This is the endpoint.[19]
- Record the volume of sodium thiosulfate used.
- Perform a blank titration using the same procedure but omitting the iodide sample to account for any interfering substances.[19]
- Calculate the concentration of iodide in the original sample based on the stoichiometry of the reaction.



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**Figure 2.** Experimental workflow for iodometric titration of iodide.

## Protocol 2: Spectrophotometric Determination of Iodide

This method offers greater sensitivity and is suitable for trace analysis. It involves the oxidation of iodide to iodine, which then forms a colored complex that can be measured spectrophotometrically.

**Principle:** Iodide ( $I^-$ ) is oxidized to iodine ( $I_2$ ) using a suitable oxidizing agent like peroxyomonosulfate (Oxone reagent).[20] The resulting iodine can be complexed with a reagent such as poly(vinylpyrrolidone) (PVP) to form a yellow complex, which is then quantified by measuring its absorbance at a specific wavelength.[20]

### Reagents:

- Iodide standards or sample solutions
- Oxone reagent (potassium peroxyomonosulfate) solution (e.g., 1 g/L)
- Buffer solution (e.g., to maintain pH 5.0)
- Solid-phase extraction (SPE) disks impregnated with PVP

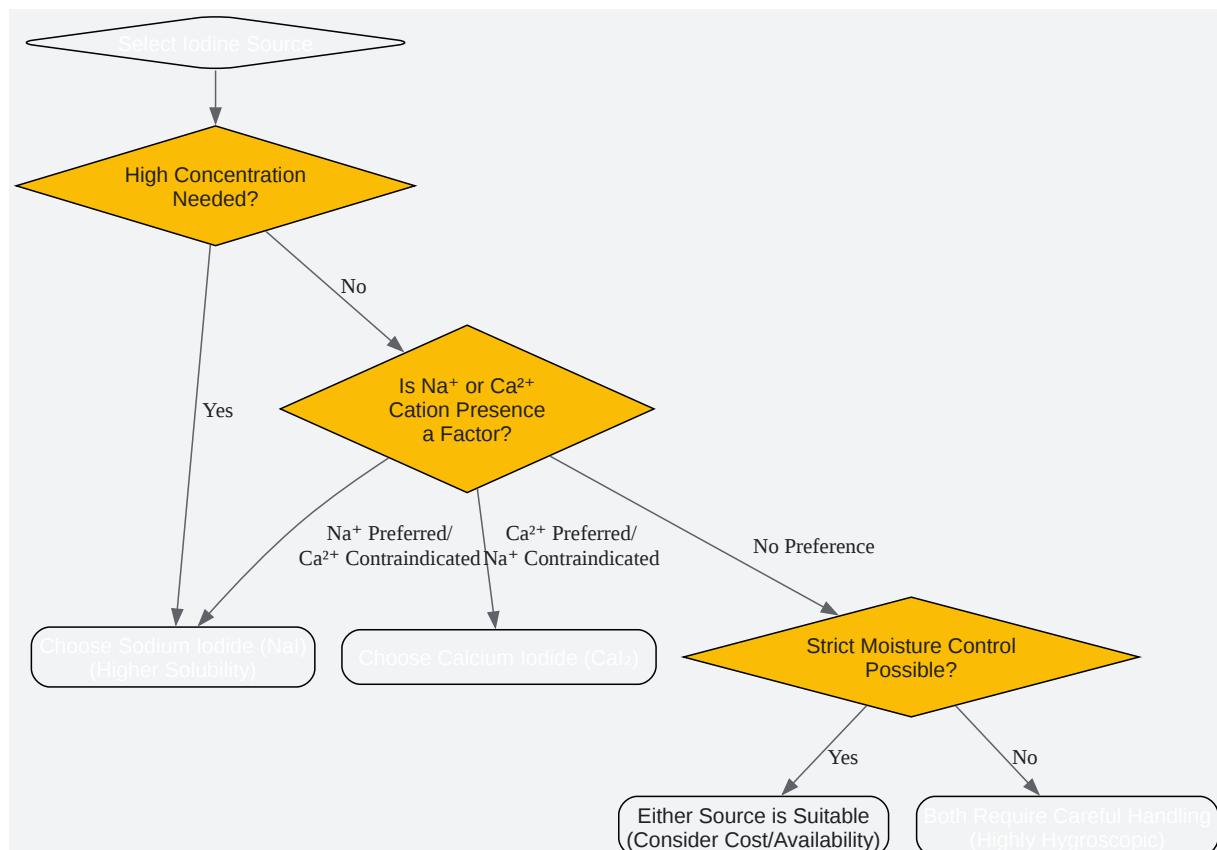
### Procedure:

- Prepare a series of standard iodide solutions of known concentrations.
- For each standard and sample, take a 10 mL aliquot.
- Add 100  $\mu$ L of the Oxone solution to each to instantaneously oxidize iodide to iodine.[20]
- Buffer the samples to pH 5.0.[20]
- Pass the sample through a PVP-impregnated SPE disk using a syringe. The iodine will be concentrated on the disk as a yellow iodine-PVP complex.[20]
- Measure the amount of concentrated iodine using a diffuse reflectance spectrometer.[20]
- Construct a calibration curve by plotting the known concentrations of the standards against their measured reflectance values (using the Kubelka-Munk function).[20]

- Determine the concentration of iodide in the unknown sample by interpolating its reflectance measurement on the calibration curve.

## Logical Comparison Summary

The choice between **calcium iodide hydrate** and sodium iodide depends on the specific requirements of the application, including required concentration, sensitivity to cations, and handling constraints.

[Click to download full resolution via product page](#)**Figure 3.** Decision logic for selecting an iodine source.

## Conclusion

Both **calcium iodide hydrate** and sodium iodide are effective and highly soluble sources of the iodide ion. Sodium iodide offers superior water solubility, making it ideal for applications requiring high concentrations. It is also extensively used in medical imaging and diagnostics. Calcium iodide, while less soluble, provides an alternative source of iodide, particularly when the presence of a calcium cation is desired or sodium is to be avoided. Both compounds are highly hygroscopic and sensitive to oxidation, necessitating careful storage and handling procedures. The choice between them should be guided by the specific physicochemical requirements of the intended research, pharmaceutical, or industrial application.

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